

Electronic properties of N-styrylpyrazole conjugated systems

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Compound of Interest

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An In-depth Technical Guide to the Electronic Properties of N-Styrylpyrazole Conjugated Systems

Introduction to N-Styrylpyrazole Conjugated Systems

The field of functional organic molecules is driven by the pursuit of novel scaffolds that offer tunable electronic and photophysical properties. Among these, N-styrylpyrazole conjugated systems have emerged as a significant class of compounds, attracting considerable interest from researchers in medicinal chemistry, materials science, and drug development.[1][2] This guide provides a comprehensive technical overview of the core electronic properties of these systems, focusing on the interplay between their molecular structure and their observed photophysical and electrochemical behaviors.

The Pyrazole Scaffold: A Privileged Core in Diverse Applications

The pyrazole ring, a five-membered heterocycle with two adjacent nitrogen atoms, is a well-established "privileged scaffold" in medicinal chemistry.[3] Its presence in numerous approved drugs highlights its favorable pharmacological profile.[1][2] The pyrazole nucleus is aromatic and possesses both a pyridine-type nitrogen (an electron acceptor) and a pyrrole-type nitrogen (an electron donor), which can be leveraged to modulate the electronic characteristics of the molecule.[3]

The Styryl Moiety: Extending Conjugation and Tuning Properties

The styryl group, a vinylbenzene moiety, is a classic component used to extend the π -conjugated system of a chromophore. This extension of conjugation typically leads to a bathochromic (red) shift in the absorption and emission spectra of the molecule. The electronic nature of the styryl group can be readily modified by introducing electron-donating or electron-withdrawing substituents on the phenyl ring, providing a straightforward handle for tuning the electronic properties of the entire molecule.

N-Styrylpyrazoles: A Synergy of Properties and Potential

The combination of the pyrazole scaffold with a styryl substituent gives rise to a class of molecules with a rich array of tunable electronic properties. These N-styrylpyrazole systems often exhibit strong fluorescence, with their emission characteristics being highly sensitive to the substitution pattern on both the pyrazole and the styryl moieties.[3][4] This sensitivity stems from the potential for intramolecular charge transfer (ICT) upon photoexcitation, a key phenomenon that will be explored in detail in this guide. The inherent biological activity of the pyrazole core, coupled with the tunable photophysical properties imparted by the styryl group, makes these compounds compelling candidates for applications ranging from fluorescent probes to novel therapeutic agents.[1][2]

Synthetic Strategies for N-Styrylpyrazole Systems

The synthesis of N-styrylpyrazoles can be broadly categorized by the point of attachment of the styryl group to the pyrazole ring. The most common strategies involve the formation of C-styrylpyrazoles (where the styryl group is attached to a carbon atom of the pyrazole) and N-styrylpyrazoles (where the styryl group is attached to a nitrogen atom).

Overview of Synthetic Approaches

A variety of synthetic methodologies have been developed to access N-styrylpyrazole derivatives. For C-styrylpyrazoles, classic condensation reactions and modern cross-coupling techniques are frequently employed. For N-styrylpyrazoles, methods involving the addition of pyrazoles to alkynes or cross-coupling reactions are common.

Synthesis of C-Styrylpyrazoles

The Wittig reaction is a powerful and widely used method for the formation of alkenes, including styryl groups.^{[5][6]} In the context of N-styrylpyrazoles, this typically involves the reaction of a 4-formylpyrazole with a benzyl-substituted phosphonium ylide.^[1] The choice of base and solvent can influence the stereoselectivity of the reaction, though often the more thermodynamically stable (E)-isomer is the major product.^[5]

The Mizoroki-Heck reaction is a palladium-catalyzed cross-coupling of an unsaturated halide (or triflate) with an alkene.^{[7][8]} This method can be used to synthesize 4-styrylpyrazoles by coupling a 4-halopyrazole with styrene or a substituted styrene.^[1] Alternatively, a 4-vinylpyrazole can be coupled with an aryl halide.^[3]

Experimental Protocol: Two-Step Synthesis of 1-(2-Pyridyl)-4-Styrylpyrazoles

This protocol describes a representative two-step synthesis of 1-(2-pyridyl)-4-styrylpyrazoles, which has been shown to produce compounds with interesting photophysical properties. The synthesis involves an initial Wittig olefination to generate a 4-vinylpyrazole intermediate, followed by a Mizoroki-Heck coupling to introduce the styryl moiety.^[3]

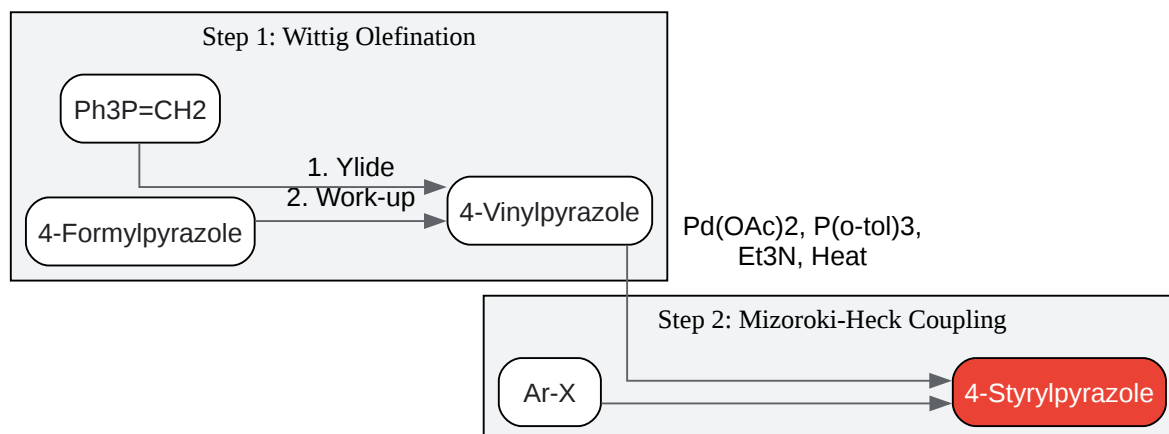
Step 1: Wittig Olefination to form 4-Vinylpyrazole Intermediate

- **Preparation of the Ylide:** In a round-bottom flask under an inert atmosphere (e.g., argon or nitrogen), suspend methyltriphenylphosphonium bromide (1.2 equivalents) in anhydrous tetrahydrofuran (THF). Cool the suspension to 0 °C in an ice bath.
- **Deprotonation:** Slowly add a strong base, such as n-butyllithium (n-BuLi) (1.1 equivalents), to the suspension. Allow the reaction to stir at 0 °C for 30 minutes, during which the color should change, indicating the formation of the ylide.

- **Reaction with Aldehyde:** Dissolve the starting 4-formylpyrazole (1.0 equivalent) in anhydrous THF and add it dropwise to the ylide solution at 0 °C.
- **Reaction Progression:** Allow the reaction to warm to room temperature and stir for 12-24 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up and Purification:** Upon completion, quench the reaction with a saturated aqueous solution of ammonium chloride (NH₄Cl). Extract the aqueous layer with an organic solvent such as ethyl acetate. Combine the organic layers, dry over anhydrous sodium sulfate (Na₂SO₄), filter, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel to obtain the 4-vinylpyrazole intermediate.

Step 2: Mizoroki-Heck Coupling to form 4-Styrylpyrazole

- **Reaction Setup:** In a sealable reaction vessel, combine the 4-vinylpyrazole intermediate (1.0 equivalent), the desired aryl halide (e.g., iodobenzene or a substituted derivative) (1.2 equivalents), a palladium catalyst such as palladium(II) acetate (Pd(OAc)₂) (typically 5-10 mol%), and a phosphine ligand like tri(o-tolyl)phosphine (P(o-tol)₃) (typically 10-20 mol%).
- **Solvent and Base:** Add a suitable solvent, such as anhydrous dimethylformamide (DMF) or acetonitrile (ACN), and a base, typically a tertiary amine like triethylamine (Et₃N) (2.0-3.0 equivalents).
- **Reaction Conditions:** Seal the vessel and heat the reaction mixture to 80-120 °C for 12-48 hours. The reaction should be stirred vigorously.
- **Work-up and Purification:** After cooling to room temperature, dilute the reaction mixture with water and extract with an organic solvent. Wash the combined organic layers with brine, dry over anhydrous Na₂SO₄, filter, and concentrate. Purify the crude product by column chromatography to yield the final (E)-4-styrylpyrazole product.



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Figure 1: General synthetic workflow for 4-styrylpyrazoles.

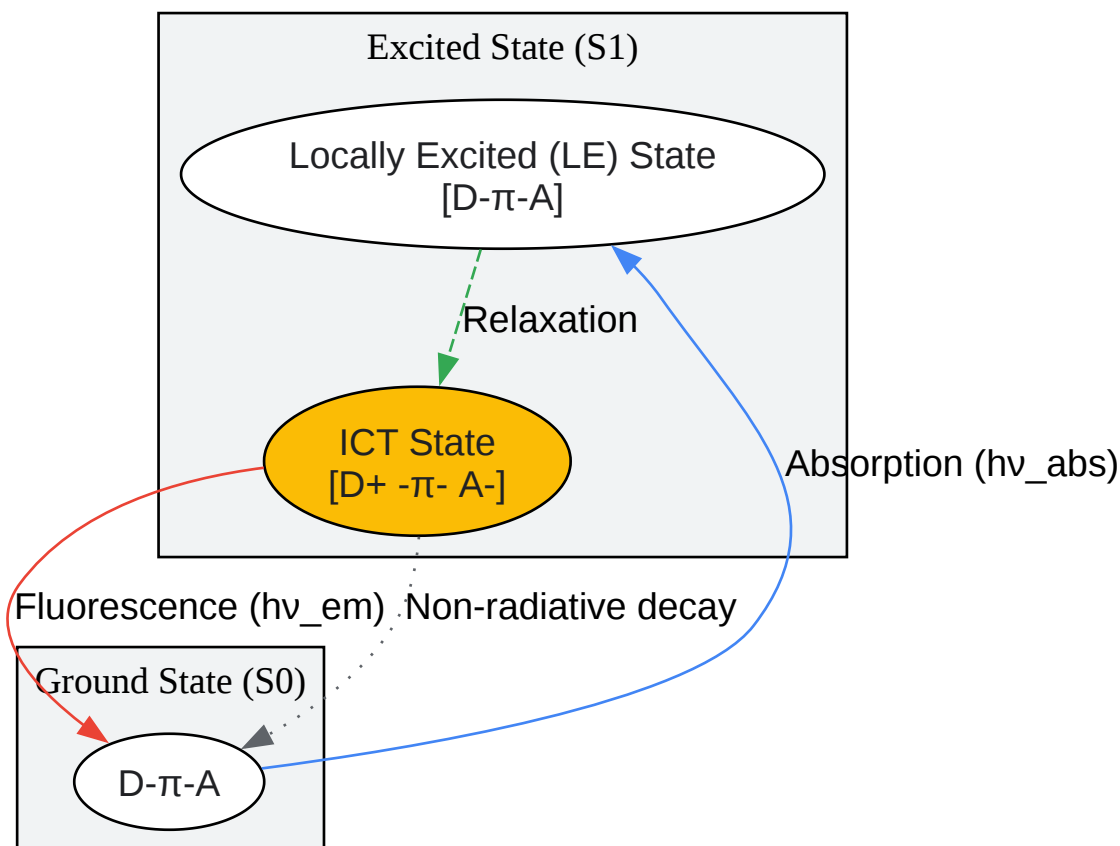
Unraveling the Electronic and Optical Properties

The electronic and optical properties of N-styrylpyrazole conjugated systems are governed by the extent of their π -conjugated network and the nature of the substituents attached to the pyrazole and styryl rings. A key phenomenon underpinning their often-vibrant photophysical behavior is Intramolecular Charge Transfer (ICT).

The Role of π -Conjugation and Intramolecular Charge Transfer (ICT)

In a typical N-styrylpyrazole designed for strong fluorescence, the molecule possesses an electron-donating group (D) and an electron-accepting group (A) connected by a π -conjugated bridge. Upon absorption of a photon, an electron is promoted from the Highest Occupied Molecular Orbital (HOMO) to the Lowest Unoccupied Molecular Orbital (LUMO). In these "push-pull" systems, the HOMO is often localized on the donor portion of the molecule, while the LUMO is localized on the acceptor portion. This photoinduced electron redistribution from the donor to the acceptor is known as Intramolecular Charge Transfer (ICT).^{[9][10][11][12]}

The efficiency and energy of the ICT process are highly sensitive to the electronic nature of the D and A groups and the polarity of the surrounding solvent. More polar solvents can stabilize the charge-separated excited state, often leading to a red-shift (bathochromic shift) in the fluorescence emission spectrum. This phenomenon is known as solvatochromism.



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Figure 2: Intramolecular Charge Transfer (ICT) process.

Spectroscopic Characterization

- **Principle and Experimental Rationale:** UV-Vis absorption spectroscopy measures the absorption of light by a molecule as a function of wavelength. This technique is fundamental for characterizing conjugated systems as it provides information about the electronic transitions between molecular orbitals. The wavelength of maximum absorption (λ_{max}) corresponds to the energy required to promote an electron from the HOMO to the LUMO.

For N-styrylpyrazoles, the position and intensity of the absorption bands are indicative of the extent of π -conjugation.

- Interpreting the Spectra of N-Styrylpyrazoles: The spectra of N-styrylpyrazoles typically show intense absorption bands in the UV or near-visible region, corresponding to π - π^* transitions. The introduction of the styryl group extends the conjugation of the pyrazole core, leading to a bathochromic shift compared to the unsubstituted pyrazole. Further modulation of λ_{max} can be achieved by adding electron-donating or -withdrawing groups.
- Experimental Protocol: UV-Vis Spectroscopy
 - Sample Preparation: Prepare a dilute solution of the N-styrylpyrazole compound in a suitable spectroscopic-grade solvent (e.g., ethanol, acetonitrile, or dichloromethane). The concentration should be adjusted to give a maximum absorbance in the range of 0.1 to 1.0 to ensure linearity (adherence to the Beer-Lambert law).
 - Blank Measurement: Fill a quartz cuvette with the pure solvent and record a baseline spectrum. This will be subtracted from the sample spectrum to correct for solvent absorption.
 - Sample Measurement: Rinse the cuvette with the sample solution and then fill it. Place the cuvette in the spectrophotometer and record the absorption spectrum over the desired wavelength range (e.g., 200-800 nm).
 - Data Analysis: Identify the wavelength of maximum absorbance (λ_{max}) and the corresponding molar absorptivity (ϵ), if the concentration is known accurately.
- Fundamentals of Fluorescence and Quantum Yield: Fluorescence is the emission of light from a molecule after it has absorbed light. It is a rapid process that occurs from the lowest vibrational level of the first excited singlet state (S_1). The fluorescence quantum yield (Φ_F) is a critical parameter that quantifies the efficiency of the fluorescence process. It is defined as the ratio of the number of photons emitted to the number of photons absorbed.^{[13][14][15]}
- Structure-Fluorescence Relationships in N-Styrylpyrazoles: Many N-styrylpyrazole derivatives are highly fluorescent, often with strong blue-light emission.^{[3][4]} The quantum yield is highly dependent on the molecular structure. Electron-donating groups on the styryl moiety and electron-withdrawing groups on the pyrazole can enhance ICT and, in some

cases, lead to higher quantum yields. However, excessive charge separation or the presence of heavy atoms can promote non-radiative decay pathways, leading to fluorescence quenching.

- Experimental Protocol: Relative Fluorescence Quantum Yield Measurement[13][15]
 - Standard Selection: Choose a well-characterized fluorescence standard with a known quantum yield and an emission range that overlaps with the sample. The standard should be soluble in the same solvent as the sample.
 - Solution Preparation: Prepare a series of dilute solutions of both the standard and the sample in the same spectroscopic-grade solvent. The absorbance of these solutions at the excitation wavelength should be kept below 0.1 to avoid inner filter effects.
 - Absorbance Measurement: Record the UV-Vis absorption spectra for all prepared solutions.
 - Fluorescence Measurement: Record the fluorescence emission spectra of all solutions, using the same excitation wavelength for both the sample and the standard. The excitation wavelength should be one at which both the sample and standard have significant absorbance.
 - Data Analysis: Integrate the area under the emission curves for both the sample and the standard. The quantum yield of the sample ($\Phi_{F,\text{sample}}$) can be calculated using the following equation: $\Phi_{F,\text{sample}} = \Phi_{F,\text{std}} * (I_{\text{sample}} / I_{\text{std}}) * (A_{\text{std}} / A_{\text{sample}}) * (n_{\text{sample}}^2 / n_{\text{std}}^2)$ where Φ_F is the quantum yield, I is the integrated emission intensity, A is the absorbance at the excitation wavelength, and n is the refractive index of the solvent. The subscripts "sample" and "std" refer to the sample and the standard, respectively.

Electrochemical Analysis

Cyclic voltammetry (CV) is an electrochemical technique used to study the redox properties of a compound.[16][17][18] It provides information about the oxidation and reduction potentials, which can be used to estimate the energies of the HOMO and LUMO levels. The onset oxidation potential (E_{ox}) is related to the HOMO energy, while the onset reduction potential (E_{red}) is related to the LUMO energy. This information is crucial for designing molecules for

applications in organic electronics, such as organic light-emitting diodes (OLEDs), where the alignment of energy levels is critical for efficient device performance.

- Experimental Protocol: Cyclic Voltammetry[19][20]
 - Solution Preparation: Dissolve the N-styrylpyrazole sample in a suitable solvent (e.g., dichloromethane or acetonitrile) containing a supporting electrolyte, such as tetrabutylammonium hexafluorophosphate (TBAPF₆), to ensure conductivity. The solution should be deoxygenated by bubbling with an inert gas (e.g., argon) for several minutes.
 - Electrochemical Cell Setup: Use a three-electrode cell consisting of a working electrode (e.g., glassy carbon or platinum), a reference electrode (e.g., Ag/AgCl or a saturated calomel electrode), and a counter electrode (e.g., a platinum wire).
 - Measurement: Immerse the electrodes in the solution and apply a potential sweep using a potentiostat. The potential is scanned linearly to a set vertex potential and then reversed.
 - Data Analysis: The resulting plot of current versus potential is called a cyclic voltammogram. From this plot, the onset oxidation and reduction potentials can be determined. These values are often referenced to the ferrocene/ferrocenium (Fc/Fc⁺) redox couple, which is added as an internal standard. The HOMO and LUMO energy levels can then be estimated using empirical equations.

Data Summary and Comparison

The following tables summarize the photophysical and electrochemical data for a series of representative 1-(2-pyridyl)-4-styrylpyrazoles, illustrating the effect of substituents on their electronic properties.

Table of Photophysical Properties of Representative N-Styrylpyrazoles

The data below is for a series of 1-(2-pyridyl)-3-aryl-4-styrylpyrazoles, demonstrating how the electronic nature of the substituent at the 3-position of the pyrazole ring influences the absorption and emission properties.[3]

Compound ID	3-Aryl Substituent	Solvent	λ_{abs} (nm)	λ_{em} (nm)	Quantum Yield (Φ_F)
3a	4-Nitrophenyl	Ethanol	315	370	0.03
3b	Phenyl	Ethanol	310	365	0.66
3c	4-Methoxyphenyl	Ethanol	312	368	0.58

Data extracted from Hernández et al., ACS Omega 2019, 4, 16689–16700.[3] The strong electron-withdrawing nitro group in compound 3a leads to a significantly lower quantum yield, likely due to the promotion of non-radiative decay pathways. In contrast, the phenyl and methoxyphenyl-substituted compounds (3b and 3c) exhibit high quantum yields, making them promising candidates for fluorescent applications.

Applications Driven by Electronic Properties

The tunable electronic properties of N-styrylpyrazole conjugated systems make them suitable for a range of applications.

Fluorescent Probes and Sensors

The sensitivity of the fluorescence of N-styrylpyrazoles to their local environment makes them excellent candidates for fluorescent probes and sensors. For example, their ability to chelate metal ions can lead to changes in their fluorescence intensity ("turn-on" or "turn-off" sensing), allowing for the detection of specific cations.[3] The 1-(2-pyridyl)-4-styrylpyrazole scaffold, in particular, has been shown to be a selective "turn-off" fluorescent probe for Hg^{2+} ions.[3]

Organic Electronics and Materials Science

The high fluorescence quantum yields and tunable emission colors of N-styrylpyrazoles make them attractive for use in organic light-emitting diodes (OLEDs).[21][22][23][24] In an OLED, an organic emissive layer is sandwiched between two electrodes. When a voltage is applied, electrons and holes are injected into the organic layer, where they recombine to form excitons, which then decay radiatively to produce light. The color of the emitted light is determined by the energy gap of the emissive material. By tuning the structure of the N-styrylpyrazole, the

emission color can be precisely controlled. While the broader class of styryl derivatives has seen application in OLEDs, the specific use of N-styrylpyrazoles is an active area of research. [\[21\]](#)

Medicinal Chemistry and Drug Development

The intrinsic biological activity of the pyrazole core, combined with the extended conjugation of the styryl moiety, has led to the investigation of N-styrylpyrazoles as potential therapeutic agents. They have been reported to possess a wide range of pharmacological activities, including anti-inflammatory, antimicrobial, and antioxidant properties. [\[1\]](#)[\[2\]](#) The development of styrylpyrazoles as inhibitors of cyclin-dependent kinases (CDKs) for cancer therapy is also an area of active investigation. [\[25\]](#)

Conclusion and Future Outlook

N-styrylpyrazole conjugated systems represent a versatile and highly tunable class of organic functional molecules. The synergy between the privileged pyrazole scaffold and the π -extending styryl moiety gives rise to a rich landscape of electronic and photophysical properties, dominated by intramolecular charge transfer phenomena. The ability to readily modify their structure through a variety of synthetic methods allows for precise control over their absorption, emission, and redox characteristics.

The demonstrated applications in fluorescent sensing and their potential in organic electronics and medicinal chemistry underscore the significant promise of this molecular framework. Future research will likely focus on the development of novel N-styrylpyrazole derivatives with enhanced properties, such as near-infrared emission for biological imaging, improved charge transport for more efficient OLEDs, and greater potency and selectivity for therapeutic applications. The continued exploration of the structure-property relationships within this class of compounds will undoubtedly lead to the discovery of new and innovative technologies.

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